

# Application Notes and Protocols for Hsd17B13 Enzymatic Assay in Inhibitor Screening

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## Compound of Interest

Compound Name: Hsd17B13-IN-21

Cat. No.: B15135174

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Audience: Researchers, scientists, and drug development professionals.

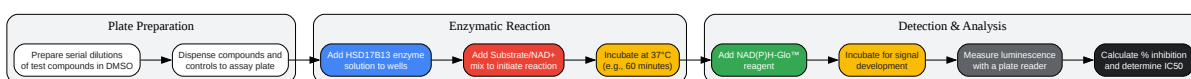
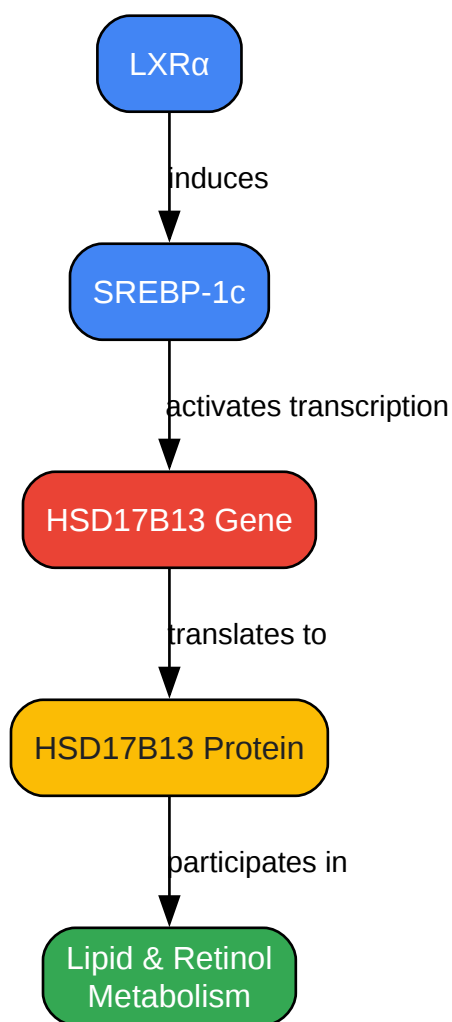
## Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver.[1][2] Genetic studies have revealed that loss-of-function variants in the HSD17B13 gene are linked to a decreased risk of chronic liver diseases, including non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH). [1][3] This protective association has established HSD17B13 as a promising therapeutic target for these conditions.[3] The primary enzymatic function of HSD17B13 involves the NAD<sup>+</sup>-dependent conversion of substrates such as steroids (e.g., estradiol), bioactive lipids (e.g., leukotriene B4), and retinol.

This document provides detailed protocols for a biochemical enzymatic assay designed to screen for and characterize inhibitors of HSD17B13. The assay is based on the quantification of NADH produced during the enzymatic reaction, which is directly proportional to HSD17B13 activity.

## Signaling Pathway

The expression of the HSD17B13 gene is regulated by key transcription factors involved in hepatic lipid metabolism. The liver X receptor alpha (LXR $\alpha$ ), when activated, induces the expression of sterol regulatory element-binding protein 1c (SREBP-1c). SREBP-1c then directly promotes the transcription of HSD17B13.



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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
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